

# Proper Disposal and Safety Protocols for 3-Tolylboronic Acid

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## Compound of Interest

Compound Name: 3-Tolylboronic acid

Cat. No.: B102311

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring a safe laboratory environment. This document provides essential safety and logistical information for the proper disposal of **3-Tolylboronic acid** (also known as 3-Methylphenylboronic acid), a common reagent in life science research.

## Safety and Hazard Information

**3-Tolylboronic acid** is classified with the following hazards:

- Skin Irritation (Category 2): Causes skin irritation.
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.
- Specific Target Organ Toxicity — Single Exposure (Category 3): May cause respiratory irritation.

Precautionary measures include avoiding breathing in dust, fumes, or vapors, and ensuring thorough washing of skin after handling. It is crucial to use this chemical in well-ventilated areas.

## Quantitative Data

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>9</sub> BO <sub>2</sub>	
Molecular Weight	135.96 g/mol	
Melting Point	160-162 °C	[1]
CAS Number	17933-03-8	

## Personal Protective Equipment (PPE)

When handling **3-Tolylboronic acid**, the following personal protective equipment should be used:

- Eye/Face Protection: Wear safety goggles with side-shields.[2]
- Hand Protection: Use impervious gloves.
- Skin and Body Protection: Wear appropriate protective clothing.
- Respiratory Protection: If ventilation is inadequate, use a suitable respirator (e.g., N95 dust mask).[1]

## Spill and Emergency Procedures

In the event of a spill, avoid dust formation and prevent the chemical from entering drains.[3]  
Spills should be swept up and shoveled into suitable, closed containers for disposal.[4][5]

First-Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, seek medical attention.
- In Case of Skin Contact: Immediately wash off with plenty of soap and water. If skin irritation occurs, get medical advice.[3]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.[4]

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a physician.[2]

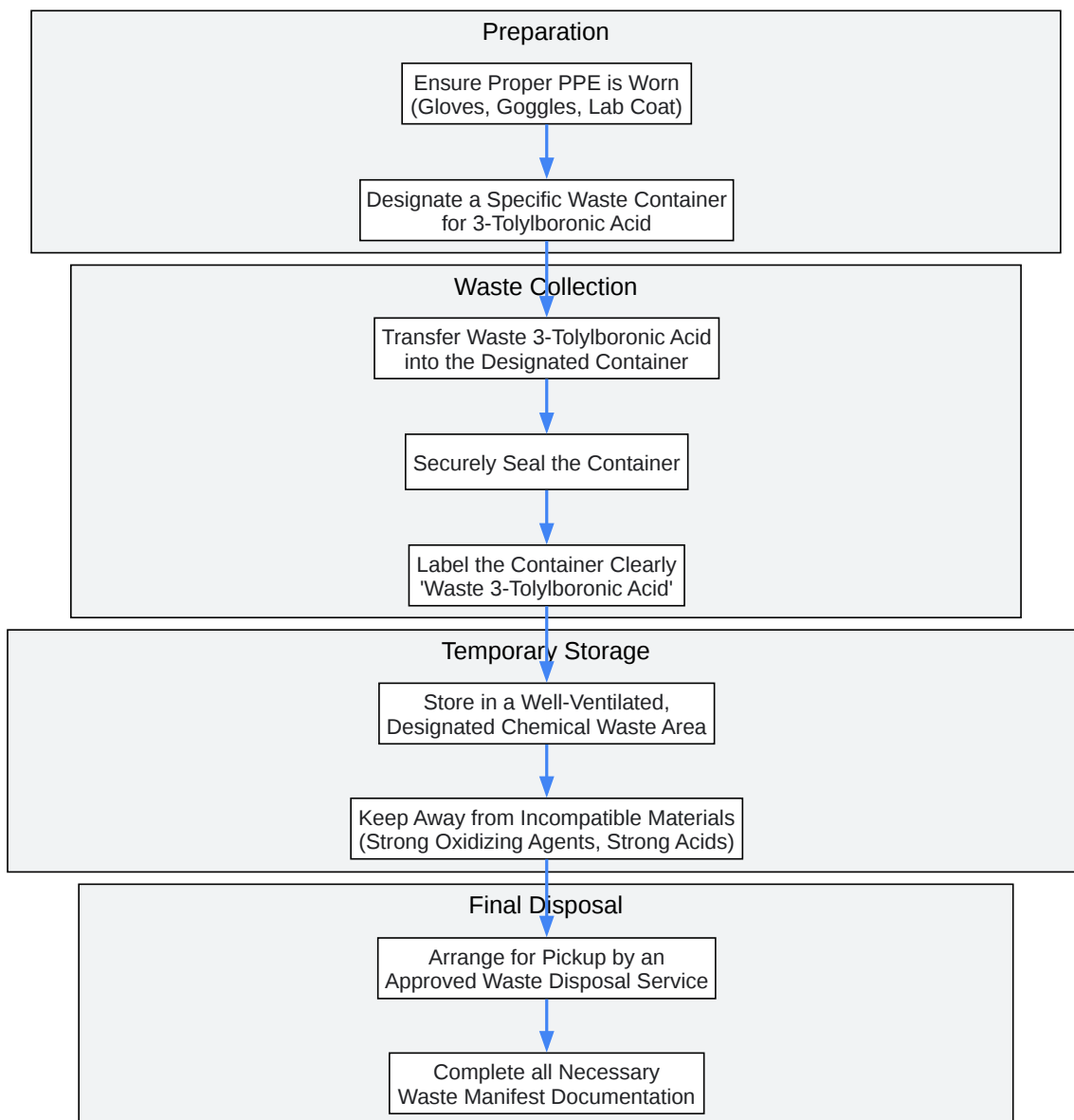
## Disposal Protocol

Waste material must be disposed of in accordance with national and local regulations.

Chemicals should be left in their original containers, and not mixed with other waste.

Uncleaned containers should be handled in the same manner as the product itself. The final disposal should be carried out by an approved waste disposal plant.[3][4]

Below is a general workflow for the proper disposal of **3-Tolylboronic acid**.



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### Disposal Workflow for **3-Tolylboronic Acid**

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## References

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